

4-Fluorobiphenyl melting point and boiling point

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Compound of Interest

Compound Name: 4-Fluorobiphenyl

Cat. No.: B1198766

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An In-depth Technical Guide to the Physicochemical Properties of **4-Fluorobiphenyl**

Introduction

4-Fluorobiphenyl is an aromatic organic compound with the chemical formula $C_{12}H_9F$. It is a fluorinated derivative of biphenyl and serves as a key intermediate in the synthesis of various pharmaceuticals, agrochemicals, and advanced materials such as liquid crystals and OLEDs. [1] Its unique electronic properties, thermal stability, and chemical resistance make it a compound of significant interest to researchers and professionals in drug development and material science. [1] This guide provides a comprehensive overview of the melting and boiling points of **4-Fluorobiphenyl**, including detailed experimental protocols for their determination.

Physicochemical Data of 4-Fluorobiphenyl

The melting and boiling points are critical physical constants that provide insights into the purity and physical state of a substance under varying temperatures. The data for **4-Fluorobiphenyl** are summarized below.

Property	Value	Reference
Melting Point	71.0 - 77.0 °C	[2]
74 - 77 °C	[1]	
74.2 °C	[3]	
75 - 79 °C	[4] [5] [6] [7]	
Boiling Point	253 °C	[1] [3]
283 - 284 °C	[4] [5] [6] [7]	

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for the characterization and quality control of chemical compounds.

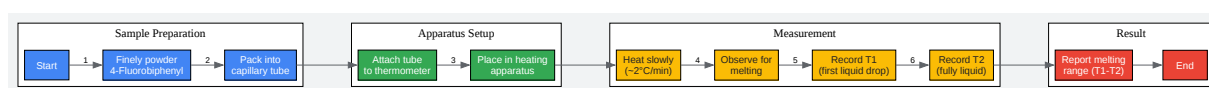
Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically causes a depression and broadening of the melting point range.[\[8\]](#)[\[9\]](#) The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.[\[8\]](#)

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the dry, finely powdered **4-Fluorobiphenyl** is introduced into a capillary tube, which is sealed at one end. The sample is packed tightly to a height of 1-2 cm by gently tapping the tube.[\[10\]](#)[\[11\]](#)
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating apparatus, such as a Thiele tube filled with a high-boiling liquid (e.g., mineral oil or silicone oil) or a modern digital melting point apparatus with a heated metal block.[\[8\]](#)[\[10\]](#)

- **Heating and Observation:** The heating bath is heated slowly and steadily, at a rate of about 2°C per minute, especially when approaching the expected melting point.[8] The sample is observed carefully through a magnifying lens.
- **Data Recording:** Two temperatures are recorded:
 - T_1 : The temperature at which the first drop of liquid appears.
 - T_2 : The temperature at which the entire solid sample has completely melted into a clear liquid.
- **Reporting:** The melting point is reported as the range from T_1 to T_2 . For a pure compound, this range is typically sharp, often within 1°C . [8]



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Diagram 1: Workflow for Melting Point Determination.

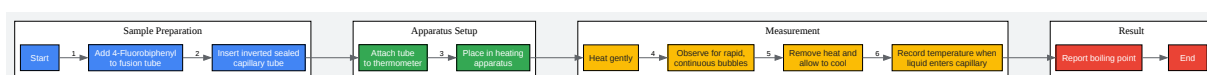
Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.[12] This physical property is sensitive to changes in atmospheric pressure.

Methodology: Capillary Method (Siwoloboff Method)

- **Sample Preparation:** A small amount (a few milliliters) of **4-Fluorobiphenyl** is placed into a small test tube (fusion tube).[12][13]
- **Apparatus Setup:** A capillary tube, sealed at one end, is placed into the fusion tube with its open end submerged in the liquid.[12][13] The fusion tube is then attached to a thermometer, ensuring the sample is level with the thermometer bulb. The entire assembly is immersed in a heating bath (e.g., Thiele tube).

- **Heating and Observation:** The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out. As the liquid approaches its boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.[12]
- **Data Recording:** The heat source is removed at the point of rapid bubbling. As the liquid cools, the bubbling will slow down and stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This is the point where the external pressure equals the vapor pressure of the liquid.
- **Reporting:** The recorded temperature is the boiling point of the substance at the measured atmospheric pressure.



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Diagram 2: Workflow for Boiling Point Determination.

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